

An In-depth Technical Guide to N-benzhydryloxan-4-amine Derivatives and Analogs

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Compound of Interest

Compound Name: *N*-benzhydryloxan-4-amine

Cat. No.: B15357607

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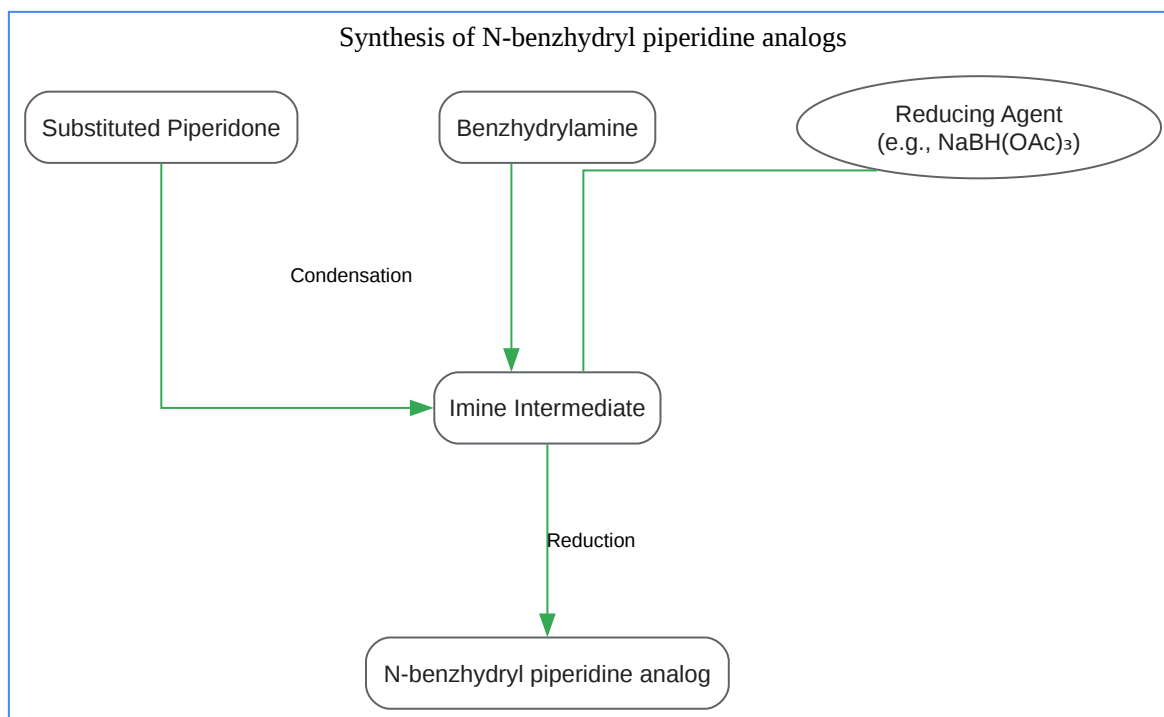
For Researchers, Scientists, and Drug Development Professionals

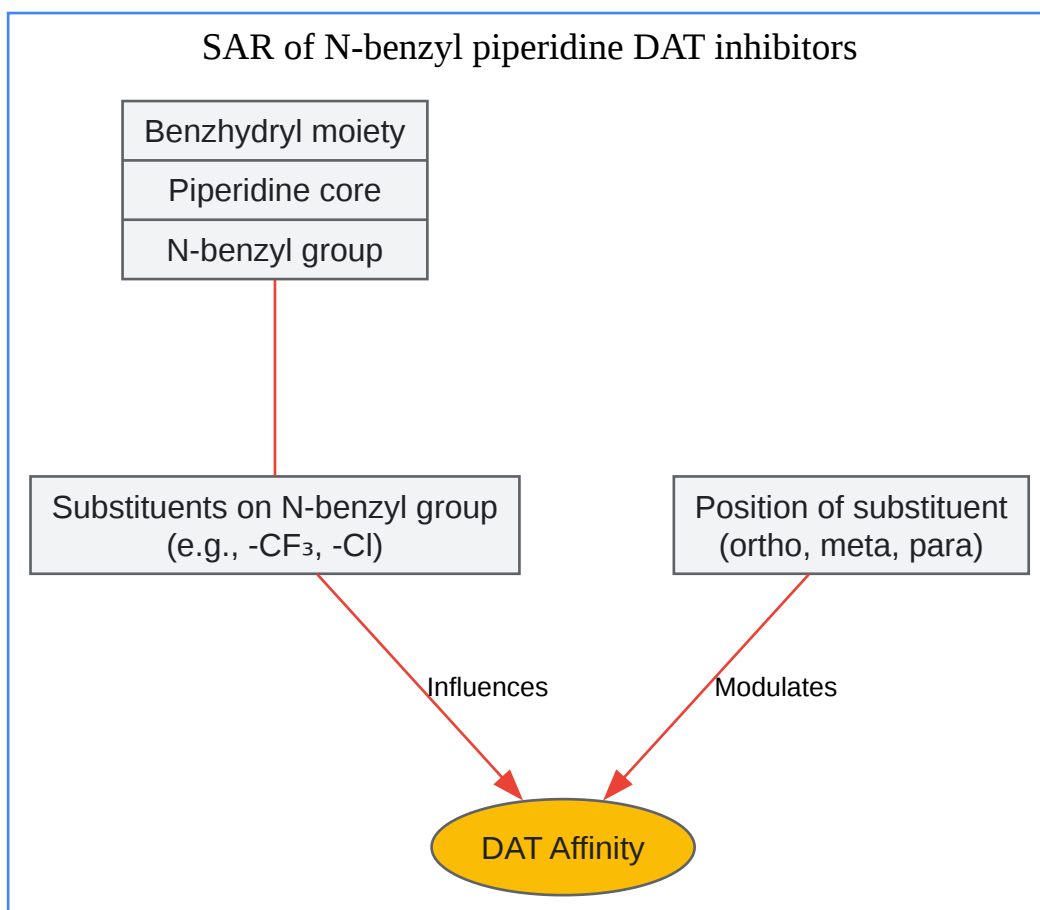
This technical guide provides a comprehensive overview of the synthesis, structure-activity relationships (SAR), and experimental evaluation of **N-benzhydryloxan-4-amine** derivatives and their heterocyclic analogs. This class of compounds has garnered significant interest in medicinal chemistry due to their diverse pharmacological profiles, including activities as central nervous system (CNS) agents, anti-inflammatory compounds, and antiviral therapeutics. This document details the synthetic pathways, summarizes quantitative biological data, and provides explicit experimental protocols for key assays, serving as a valuable resource for researchers engaged in the discovery and development of novel therapeutics based on this scaffold.

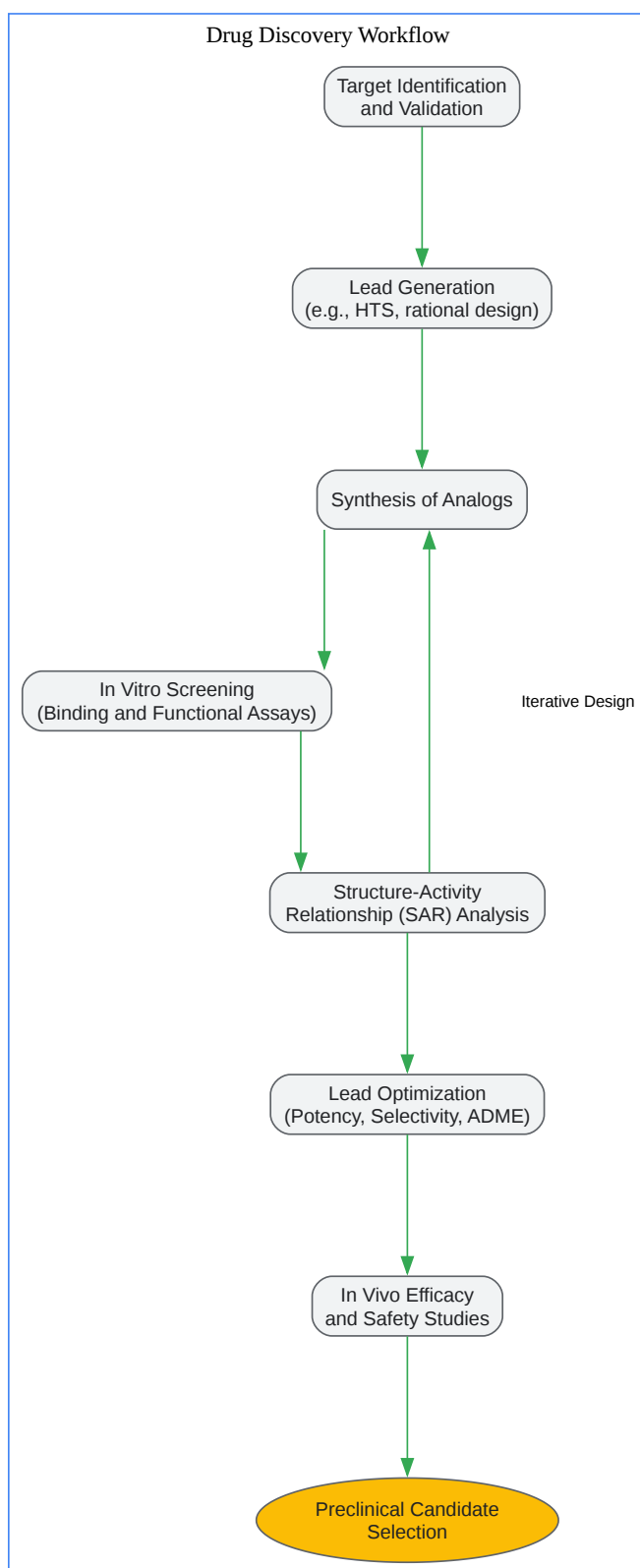
Synthesis of N-benzhydryloxan-4-amine Analogs

The synthetic routes to **N-benzhydryloxan-4-amine** analogs, such as N-benzhydryl piperidines and piperazines, typically involve multi-step sequences. A common strategy is the reductive amination of a suitable ketone with a primary or secondary amine, or the N-alkylation of a heterocyclic amine with a benzhydryl halide.

A generalized synthetic scheme for the preparation of N-benzhydryl piperidine derivatives is outlined below. This involves the reaction of a substituted piperidone with a benzhydrylamine in the presence of a reducing agent.







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